

Analytical Standard for N-Nitrosofolic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

Cat. No.: *B15389769*

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Introduction

N-Nitrosofolic acid is a nitrosamine impurity of Folic Acid, a B-vitamin essential for various biological processes.[1][2] Due to the potential carcinogenic and genotoxic effects of nitrosamine impurities, regulatory bodies like the FDA and EMA have set stringent limits on their presence in pharmaceutical products.[3][4] This document provides detailed application notes and protocols for the analytical quantification of N-Nitrosofolic acid, ensuring product safety and regulatory compliance. N10-Nitroso Folic Acid is a highly characterized reference material suitable for analytical method development, validation, and quality control.[1]

Analytical Standard Specifications

A well-characterized analytical standard is crucial for accurate quantification. The physical and chemical properties of the N-Nitrosofolic acid analytical standard are summarized below.

Property	Value	Reference
Chemical Name	(4-(((2-amino-4-oxo-4,8-dihydropteridin-6-yl)methyl)(nitroso)amino)benzoyl)-L-glutamic acid monohydrate	[5]
CAS Number	26360-21-4 (anhydrous), 29291-35-8	[3][5]
Molecular Formula	C19H18N8O7.H2O	[5]
Molecular Weight	470.4 g/mol	[5]
Appearance	Light yellow powder	[5]
Melting Point	>200°C	[5]
Storage Condition	2 – 8°C, protected from light	[5]
Purity (by HPLC)	NLT 95%	[6]
Solubility	Soluble in Methanol	[6]

Analytical Method: Quantification by LC-MS/MS

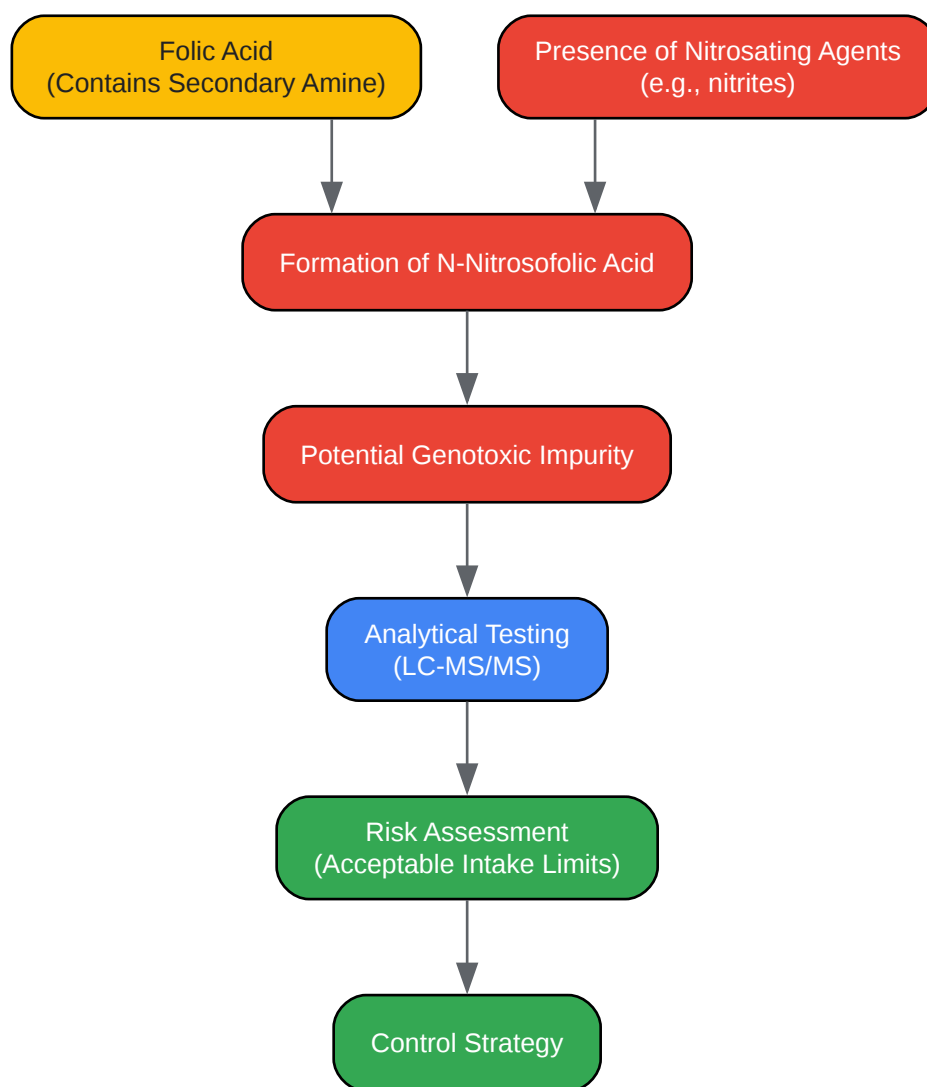
A highly selective and sensitive Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method has been developed for the accurate quantification of N-Nitrosofolic acid in folic acid and multivitamin supplements.[2][7]

Principle

The method utilizes reversed-phase liquid chromatography for the separation of N-Nitrosofolic acid from the sample matrix. Detection and quantification are achieved using a triple quadrupole mass spectrometer operating in the Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.[2] An isotopically labeled internal standard, N-Nitrosofolic acid-d4, is used to ensure high accuracy and precision.[2]

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of N-Nitrosofolic acid.



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